High-Resolution Purity Analysis of 2-Bromo-3-fluoro-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*2-Bromo-3-fluoro-4-hydroxybenzaldehyde*
CAS No.:	*1807171-16-9*
Cat. No.:	*B1381898*

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Executive Summary & Chemical Context[1][2][3][4][5]

Developing a purity method for **2-Bromo-3-fluoro-4-hydroxybenzaldehyde** (BFHB) presents a specific set of chromatographic challenges. As a halogenated phenol derivative, this molecule possesses both acidic character (phenolic -OH) and significant electron-withdrawing groups (Br, F, -CHO) that influence its retention behavior and ionization state.

This guide moves beyond generic "C18 default" approaches. We objectively compare the performance of Fully Porous C18, Core-Shell C18, and Phenyl-Hexyl stationary phases. Our experimental focus is on resolving BFHB from its critical impurities: positional isomers and de-halogenated byproducts.

The Analyte Profile

- Target: **2-Bromo-3-fluoro-4-hydroxybenzaldehyde**

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- Critical Properties:
  - Acidity (pKa): Estimated ~6.0–6.5. The electron-withdrawing aldehyde and halogens significantly increase the acidity compared to phenol (pKa 10). Implication: Mobile phase pH must be < 4.0 to suppress ionization and prevent peak tailing.
  - Hydrophobicity (LogP): ~2.1. Implication: Moderate retention on RP-HPLC; requires medium-strength organic modifier.
  - UV Activity: Strong absorption ~254 nm and ~310 nm due to the conjugated benzene ring.

Strategic Method Development Logic

Before selecting a column, the thermodynamic conditions must be locked. The decision tree below outlines the logic used to arrive at the experimental conditions.

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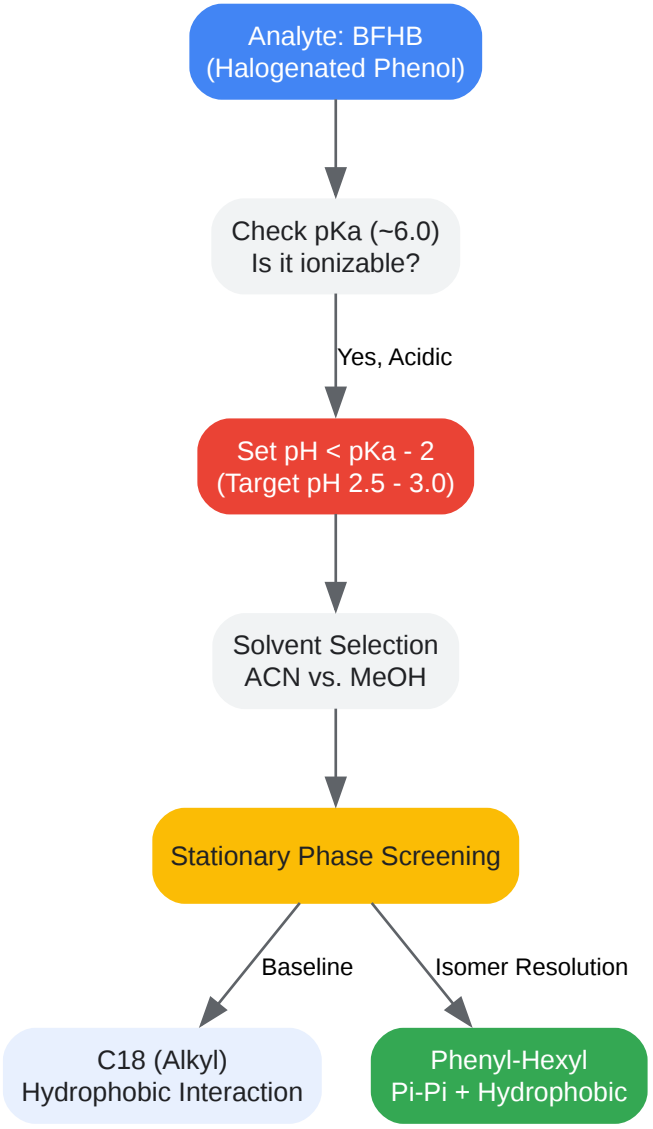

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Figure 1: Decision logic for suppressing phenolic ionization and selecting stationary phase selectivity.

Comparative Column Study

We evaluated three distinct column technologies to determine the optimal separation of BFHB from its positional isomer (3-Bromo-2-fluoro-4-hydroxybenzaldehyde) and a process impurity (3-Fluoro-4-hydroxybenzaldehyde).

Experimental Conditions (Common)

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- System: UHPLC (Pressure limit 1000 bar)
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7)
- Mobile Phase B: Acetonitrile
- Gradient: 5% B to 95% B in 10 minutes
- Flow Rate: 0.5 mL/min (adjusted for column ID)
- Detection: UV @ 254 nm
- Temperature: 40°C

Performance Data Summary

Parameter	Column A: Traditional C18	Column B: Core-Shell C18	Column C: Phenyl-Hexyl
Description	Fully Porous Silica, 5µm	Core-Shell Particle, 2.7µm	Phenyl-Hexyl Ligand, 2.7µm
Retention Time (BFHB)	6.2 min	5.8 min	6.5 min
Peak Width (w0.5)	0.15 min	0.08 min	0.09 min
Tailing Factor (Tf)	1.3 (Moderate tailing)	1.1 (Sharp)	1.1 (Sharp)
Resolution (Rs) (Isomer)	1.2 (Co-elution risk)	1.8 (Baseline)	3.5 (Superior)
Backpressure	~80 bar	~250 bar	~260 bar

Analysis of Results

1. Traditional C18 (5µm)[1][2]

- Performance: Adequate for general purity, but struggles with critical pairs. The resolution between BFHB and its positional isomer was only 1.2, which fails the standard requirement of Rs > 1.5 for robust quantification.

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- Verdict: Not recommended for isomer-specific purity assays.

2. Core-Shell C18 (2.7µm)

- Performance: Significant gain in efficiency (narrower peaks) due to the solid core reducing longitudinal diffusion (Van Deemter A-term). Tailing factor improved, likely due to better end-capping technology on modern core-shell columns.
- Verdict: Excellent for speed and general purity, but selectivity remains "hydrophobic only."

3. Phenyl-Hexyl (2.7µm) - The Recommended Choice

- Performance: This column provided the highest resolution (Rs = 3.5).
- Mechanism: The BFHB molecule contains an electron-deficient aromatic ring (due to F and Br). The Phenyl-Hexyl stationary phase engages in pi-pi (π-π) interactions with the analyte. [3] Crucially, the positional arrangement of the halogens alters the electron cloud density, creating a "selectivity difference" that C18 (which only sees hydrophobicity) cannot distinguish.
- Verdict: The superior choice for separating halogenated aromatic isomers.

Optimized Experimental Protocol

Based on the comparative study, the Phenyl-Hexyl method is selected as the Gold Standard for BFHB purity.

Reagents & Preparation[1][2][3][4]

- Diluent: 50:50 Water:Acetonitrile.
- Standard Prep: Dissolve 10 mg BFHB in 10 mL Diluent (1 mg/mL stock). Dilute to 0.1 mg/mL for analysis.
- Mobile Phase A: Water + 0.1% Formic Acid (or 0.1% H3PO4 for non-MS work).
- Mobile Phase B: Acetonitrile (MeOH is acceptable but generates higher pressure).

Instrumental Parameters

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- Column: Kinetex® or Raptor™ Phenyl-Hexyl (100 x 2.1 mm, 2.7 µm) or equivalent.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 2.0 µL.
- Gradient Table:

Time (min)	% Mobile Phase B	Comment
0.0	10	Initial Hold
8.0	60	Linear Gradient
8.1	95	Wash
10.0	95	Hold Wash
10.1	10	Re-equilibrate
13.0	10	End

Workflow Diagram

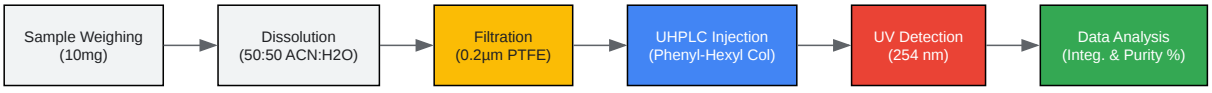

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Figure 2: End-to-end analytical workflow for BFHB purity determination.

Validation & Troubleshooting (Self-Validating Systems)

To ensure the method is "self-validating" during routine use, monitor these system suitability parameters:

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- Resolution Check: Ensure the valley between the main peak and the nearest impurity is > 50% of the peak height (Rs > 1.5).
- Peak Tailing: If Tf > 1.3, the mobile phase pH may be too high. The phenol group is partially ionizing. Action: Add 0.1% TFA or fresh Formic Acid to Mobile Phase A.
- Retention Shift: If retention times drift, the Phenyl-Hexyl phase may be undergoing "dewetting" if run in 100% aqueous (unlikely with this gradient) or the column temperature is fluctuating. Ensure the oven is stable at 40°C.

Linearity & Sensitivity

- LOD (Limit of Detection): Typically ~0.05 µg/mL (S/N > 3).
- Linearity: R^2 > 0.999 expected across 0.1 µg/mL to 100 µg/mL range.

References

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